

# 5-Fluoro-2-hydroxybenzonitrile safety data sheet (SDS)

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## Compound of Interest

Compound Name: **5-Fluoro-2-hydroxybenzonitrile**

Cat. No.: **B1313443**

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An In-depth Technical Guide to the Safety Data Sheet of **5-Fluoro-2-hydroxybenzonitrile**

This guide provides a comprehensive overview of the safety, handling, and regulatory information for **5-Fluoro-2-hydroxybenzonitrile**, compiled for researchers, scientists, and professionals in drug development. The information is based on publicly available Safety Data Sheets (SDS).

## Chemical Identification and Physical Properties

**5-Fluoro-2-hydroxybenzonitrile**, also known as 2-cyano-4-fluorophenol, is an organic compound used as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[\[1\]](#)

| Identifier        | Value                             | Source                            |
|-------------------|-----------------------------------|-----------------------------------|
| Chemical Name     | 5-Fluoro-2-hydroxybenzonitrile    | ChemScene[2]                      |
| Synonym(s)        | 2-cyano-4-fluorophenol            | ChemScene[2]                      |
| CAS Number        | 91407-41-9                        | ChemicalBook, ChemScene[2]<br>[3] |
| Molecular Formula | C <sub>7</sub> H <sub>4</sub> FNO | ChemicalBook, ChemScene[2]<br>[3] |
| Molecular Weight  | 137.11 g/mol                      | ChemicalBook, ChemScene[2]<br>[3] |

| Physical and Chemical Properties      | Value                | Source       |
|---------------------------------------|----------------------|--------------|
| Topological Polar Surface Area (TPSA) | 44.02 Å <sup>2</sup> | ChemScene[2] |
| LogP                                  | 1.40298              | ChemScene[2] |
| Hydrogen Bond Acceptors               | 2                    | ChemScene[2] |
| Hydrogen Bond Donors                  | 1                    | ChemScene[2] |
| Rotatable Bonds                       | 0                    | ChemScene[2] |

## Hazard Identification and GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.[4][5] **5-Fluoro-2-hydroxybenzonitrile** is classified as a hazardous substance.

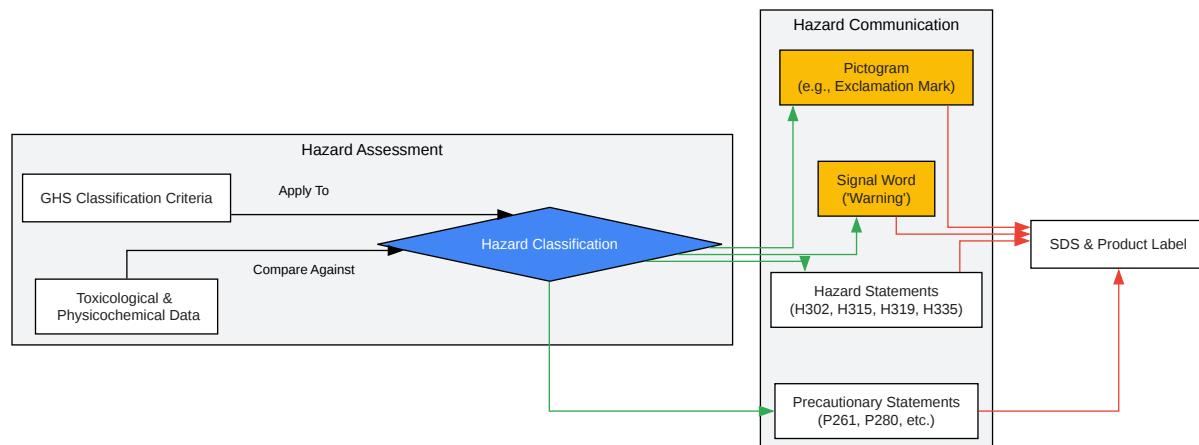
| GHS Classification                               | Category    | Hazard Statement                       |
|--------------------------------------------------|-------------|----------------------------------------|
| Acute Toxicity, Oral                             | Category 4  | H302: Harmful if swallowed             |
| Skin Irritation                                  | Category 2  | H315: Causes skin irritation           |
| Eye Irritation                                   | Category 2A | H319: Causes serious eye irritation    |
| Specific Target Organ Toxicity (Single Exposure) | Category 3  | H335: May cause respiratory irritation |

Source: ChemScene[\[2\]](#), Sigma-Aldrich

#### GHS Label Elements:

- Pictogram:
- Signal Word:Warning[\[2\]](#)
- Hazard Statements: H302, H315, H319, H335[\[2\]](#)
- Precautionary Statements: P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501[\[3\]](#)

The following diagram illustrates the logical flow from substance properties to GHS classification and labeling.



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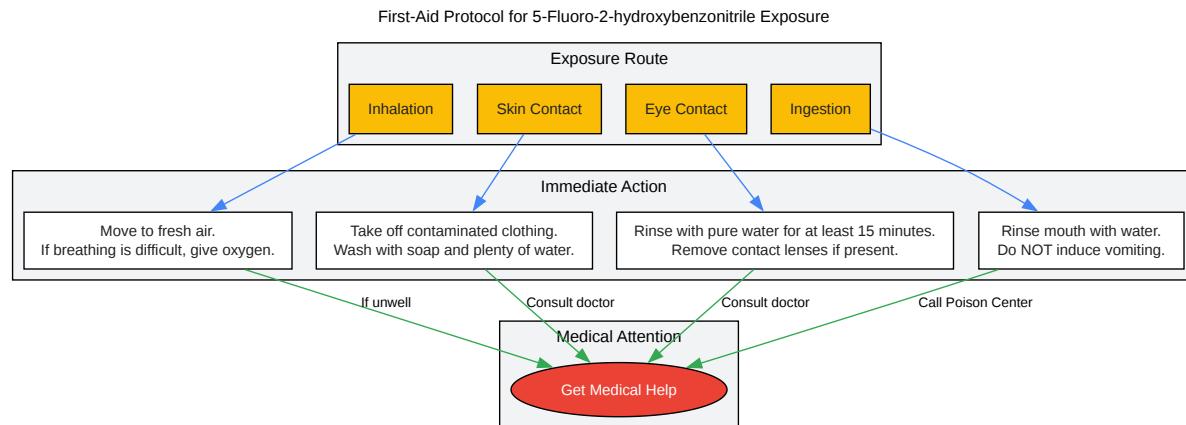
Caption: GHS Hazard Identification and Communication Workflow.

## Experimental Protocols and Handling Procedures

While detailed experimental protocols for toxicological studies are not typically provided in an SDS, the document outlines mandatory procedures for safe handling, emergency response, and disposal.

## First-Aid Measures

A structured response is critical in the event of accidental exposure. The following protocol should be followed.

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Caption: First-aid workflow for different exposure routes.

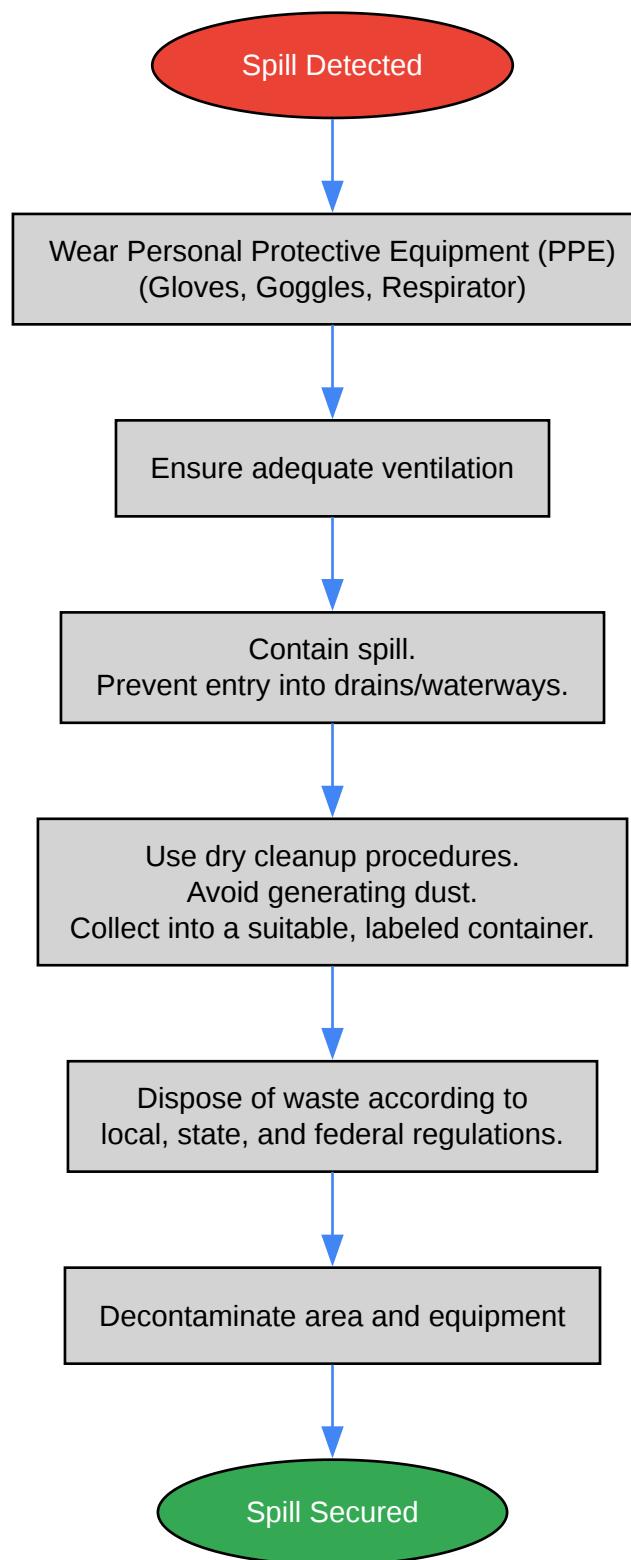
#### Protocol Details:

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention. [3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a doctor if irritation persists.[3]
- Eye Contact: Rinse eyes cautiously with pure water for at least 15 minutes. Remove contact lenses if it is easy to do so and continue rinsing. Seek immediate medical attention from an ophthalmologist.[3]

- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

## Accidental Release Measures

In the event of a spill, personal protection and containment are the primary objectives.



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Caption: General workflow for accidental spill response.

## Protocol Details:

- Personal Precautions: Avoid dust formation and contact with the substance. Use personal protective equipment (PPE), including gloves, safety goggles, and a respirator. Ensure the area is well-ventilated.[\[6\]](#)
- Environmental Precautions: Prevent the substance from entering drains or waterways.
- Containment and Cleanup: Use dry methods to clean up spills. Sweep or shovel the material into a suitable, closed, and labeled container for disposal. Avoid generating dust.[\[6\]](#)
- Disposal: Dispose of the container and its contents at an approved waste disposal facility in accordance with all applicable regulations.[\[3\]](#)

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[3\]](#)  
[\[6\]](#)
- Specific Hazards: During a fire, hazardous combustion gases or vapors such as carbon oxides and nitrogen oxides may be produced.
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Handling and Storage

| Procedure     | Recommendations                                                                                                                              | Source                                                      |
|---------------|----------------------------------------------------------------------------------------------------------------------------------------------|-------------------------------------------------------------|
| Safe Handling | Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Use only in a well-ventilated area. Wash hands thoroughly after handling. | <a href="#">[7]</a> <a href="#">[8]</a>                     |
| Storage       | Store locked up. Keep the container tightly closed in a dry, cool, and well-ventilated place.                                                | <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a> |

## Toxicological and Ecological Information

| Toxicity Aspect                | Information                                                                                               |
|--------------------------------|-----------------------------------------------------------------------------------------------------------|
| Acute Toxicity                 | Harmful if swallowed.[2] No specific LD50 or LC50 data is readily available in the consulted public SDSs. |
| Skin Corrosion/Irritation      | Causes skin irritation.[2]                                                                                |
| Serious Eye Damage/Irritation  | Causes serious eye irritation.[2]                                                                         |
| Respiratory/Skin Sensitization | No data available.                                                                                        |
| Germ Cell Mutagenicity         | No data available.                                                                                        |
| Carcinogenicity                | No data available.                                                                                        |
| Reproductive Toxicity          | No data available.                                                                                        |
| STOT-Single Exposure           | May cause respiratory irritation.[2]                                                                      |
| STOT-Repeated Exposure         | No data available.                                                                                        |
| Aspiration Hazard              | No data available.                                                                                        |
| Ecological Hazards             | May be harmful to aquatic life. Avoid release to the environment.                                         |

Disclaimer: This document is intended as an in-depth technical guide and is based on information from publicly available Safety Data Sheets. It is not a substitute for the original SDS provided by the manufacturer and should be used for informational purposes only. Always refer to the original SDS for the most accurate and up-to-date information before handling this chemical.

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